

A Comparative Guide to the Applications of 2-Methyl-5-(trifluoromethyl)benzaldehyde

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Compound of Interest

Compound Name:	2-Methyl-5-(trifluoromethyl)benzaldehyde
Cat. No.:	B1318756

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive literature review of the applications of **2-Methyl-5-(trifluoromethyl)benzaldehyde**, a versatile, fluorinated organic compound. Due to the limited specific data on this particular isomer, this guide establishes a comparative framework with its structural analogs to predict its reactivity and potential applications in medicinal chemistry and agrochemical synthesis. The inclusion of the trifluoromethyl group generally enhances metabolic stability and binding affinity of target molecules, making this class of compounds highly valuable in drug discovery and development.

Physicochemical Properties

A comparison of the key physicochemical properties of **2-Methyl-5-(trifluoromethyl)benzaldehyde** and its close structural analog, 2-Chloro-5-(trifluoromethyl)benzaldehyde, is presented below. These properties are crucial in determining the reactivity and potential applications of these compounds.

Property	2-Methyl-5-(trifluoromethyl)benzaldehyde	2-Chloro-5-(trifluoromethyl)benzaldehyde
CAS Number	886498-85-7 [1] [2]	55940-05-1
Molecular Formula	C ₉ H ₇ F ₃ O [1]	C ₈ H ₄ ClF ₃ O
Molecular Weight	188.15 g/mol [1]	208.57 g/mol
Appearance	Solid [3]	White to yellow to green clear liquid
Purity	97% [1]	>97%

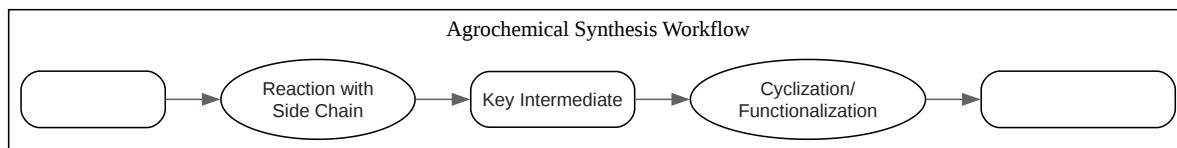
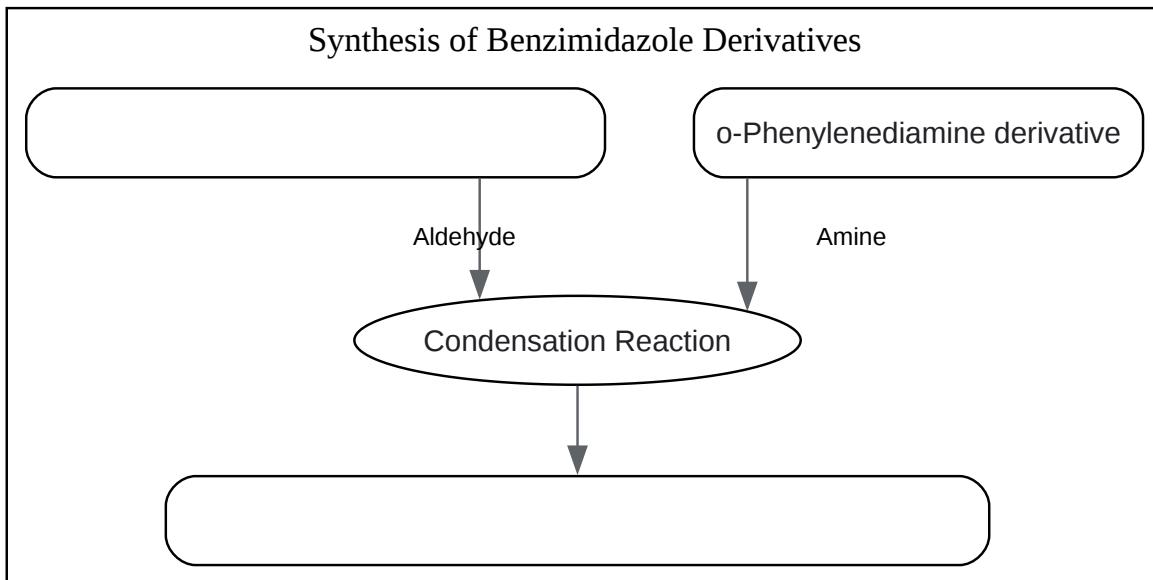
Synthetic Applications

While specific documented applications of **2-Methyl-5-(trifluoromethyl)benzaldehyde** are sparse in peer-reviewed literature, its structure suggests its utility as a key intermediate in the synthesis of complex organic molecules. The presence of both a reactive aldehyde group and a trifluoromethyl group on the benzene ring makes it a valuable precursor for creating novel pharmaceuticals and agrochemicals. The trifluoromethyl group is a strong electron-withdrawing group, which activates the aldehyde for nucleophilic attack.

Potential Application in the Synthesis of Biologically Active Heterocycles

Based on the known reactivity of related trifluoromethyl-substituted benzaldehydes, **2-Methyl-5-(trifluoromethyl)benzaldehyde** is a prime candidate for the synthesis of various heterocyclic compounds with potential biological activity. For instance, it can be envisioned as a starting material for the synthesis of novel benzimidazole derivatives, a class of compounds known for their diverse pharmacological activities, including antiparasitic effects.

Below is a generalized workflow for the synthesis of such derivatives, illustrating the potential role of **2-Methyl-5-(trifluoromethyl)benzaldehyde**.



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